

Essential Safety and Operational Guide for 7-Bromo-4H-chromen-4-one

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Compound of Interest

Compound Name: 7-Bromo-4H-chromen-4-one

Cat. No.: B180414

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **7-Bromo-4H-chromen-4-one**. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Safety Precautions

7-Bromo-4H-chromen-4-one is a chemical compound that requires careful handling due to its potential health hazards.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1]
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1]

Signal Word: Warning[1]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **7-Bromo-4H-chromen-4-one**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Must provide a complete seal around the eyes or full-face protection against chemical splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or Butyl rubber gloves are recommended for handling halogenated aromatic compounds. Ensure gloves are of a suitable thickness and are inspected for defects before each use.
Body Protection	Laboratory Coat	A flame-resistant lab coat that fastens securely is required.
Footwear	Closed-toe Shoes	Shoes must fully cover the feet.
Respiratory Protection	Not generally required	Use in a well-ventilated area or a chemical fume hood. If dusts are generated and ventilation is inadequate, a NIOSH-approved particulate respirator may be necessary.

Quantitative Data Summary

The following table summarizes key quantitative data for **7-Bromo-4H-chromen-4-one**.

Property	Value
Molecular Formula	C ₉ H ₅ BrO ₂
Molecular Weight	225.04 g/mol
Physical Form	Solid[1]
Storage Temperature	Room temperature[1]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedure for handling **7-Bromo-4H-chromen-4-one** within a laboratory setting.

4.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard pictograms, and date of receipt.
- **Storage:** Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2] Keep the container tightly closed and protected from light.[1]

4.2. Handling and Use

- **Designated Area:** All handling of **7-Bromo-4H-chromen-4-one** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Personal Protective Equipment:** Don the appropriate PPE as specified in Section 2 before handling the compound.
- **Weighing and Transfer:** When weighing or transferring the solid material, use techniques that minimize dust generation. A spatula or scoop should be used.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to avoid splashing.

- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the handling area.

4.3. Spill Management

- Minor Spills (Solid):
 - Restrict access to the spill area.
 - Wearing appropriate PPE, gently sweep the solid material to avoid creating dust.
 - Collect the spilled material into a clearly labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) and then with soap and water.
 - All cleanup materials must be disposed of as hazardous waste.
- Major Spills:
 - Evacuate the immediate area and alert others.
 - If the spill is large or in a poorly ventilated area, evacuate the entire laboratory and contact your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.

Disposal Plan

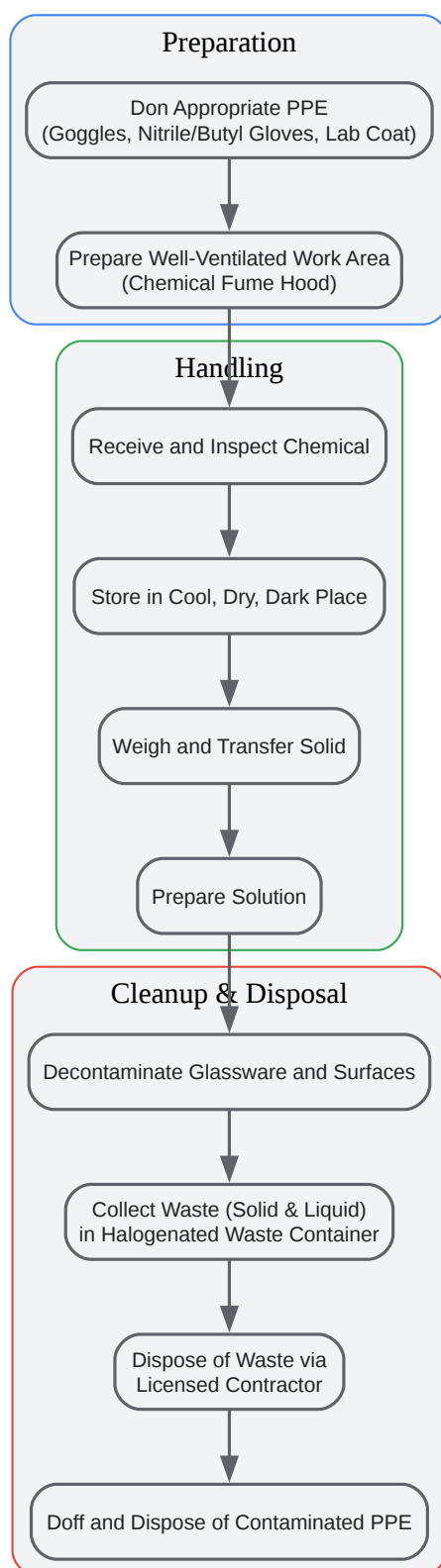
7-Bromo-4H-chromen-4-one is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Segregation:
 - Collect all waste containing **7-Bromo-4H-chromen-4-one** in a dedicated, clearly labeled hazardous waste container.

- This container should be specifically designated for "Halogenated Organic Waste."
- Do not mix with non-halogenated waste streams.
- Container Labeling:
 - The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**7-Bromo-4H-chromen-4-one**," and a list of any other constituents.
- Storage of Waste:
 - Store the hazardous waste container in a designated satellite accumulation area that is secure and well-ventilated.
 - Keep the container tightly sealed except when adding waste.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Never dispose of **7-Bromo-4H-chromen-4-one** down the drain or in the regular trash.

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **7-Bromo-4H-chromen-4-one**.



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Caption: Safe Handling Workflow for **7-Bromo-4H-chromen-4-one**.

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